

# An In-depth Technical Guide to the Health and Safety of Cyclobutanecarbonyl Isothiocyanate

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## Compound of Interest

Compound Name: *Cyclobutanecarbonyl  
isothiocyanate*

Cat. No.: *B060450*

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Disclaimer: A specific Safety Data Sheet (SDS) for **cyclobutanecarbonyl isothiocyanate** is not publicly available. This guide has been compiled using data from structurally analogous compounds, namely allyl isothiocyanate, cyclohexyl isothiocyanate, and cyclopentyl isothiocyanate, as well as general safety protocols for handling reactive and uncharacterized chemical compounds. The information herein should be used as a preliminary guide for risk assessment and is not a substitute for a compound-specific SDS. All laboratory work should be conducted with the utmost caution and under the supervision of qualified personnel.

## Hazard Identification and Classification

Based on analogous isothiocyanate compounds, **cyclobutanecarbonyl isothiocyanate** is anticipated to be a hazardous substance. The primary hazards are expected to be:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[1][3] Isothiocyanates are known skin irritants and sensitizers.[3][4]
- Eye Damage/Irritation: Causes serious eye damage.[1][3] It is expected to be a lachrymator, a substance that causes tearing.[1][2]
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3][4]

- Reactivity: Moisture-sensitive.[1] Reacts with water, acids, strong oxidizing agents, strong bases, alcohols, and amines.[1]

## Physical and Chemical Properties (Inferred)

Quantitative data for **cyclobutanecarbonyl isothiocyanate** is not available. The following table summarizes data from analogous compounds to provide an estimated profile.

Property	Allyl Isothiocyanate	Cyclohexyl Isothiocyanate	Cyclopentyl Isothiocyanate	Cyclobutanecarbonyl chloride (Precursor)
Appearance	Colorless to pale-yellow oily liquid[5]	Colorless liquid[1]	Colorless liquid[2][6]	Liquid[7]
Odor	Irritating, pungent[5]	Not specified	Pungent[2]	Not specified
Boiling Point	152 °C (300 °F) [5]	Not specified	94 - 95 °C @ 15 mmHg[6]	60 °C / 50 mmHg[7]
Flash Point	46 °C (114.8 °F) [5]	Not specified	Not specified	37 °C (98.6 °F) - closed cup[7]
Molecular Formula	C4H5NS[5]	C7H11NS[1]	C6H9NS	C5H7ClO[7]
Solubility	Insoluble in water[5]	Water soluble[1]	Not specified	Not specified

## Toxicological Information (Based on Analogues)

No specific toxicological data exists for **cyclobutanecarbonyl isothiocyanate**. The data below for related compounds indicates a high potential for toxicity.

Compound	Hazard Classification	Key Findings
Allyl Isothiocyanate	Acute Toxicity (Oral, Dermal, Inhalation)[8], Skin Corrosion/Irritation[8], Serious Eye Damage[8]	Fatal in contact with skin or if inhaled.[8] Causes severe skin burns and eye damage.[8] Very toxic to aquatic life with long-lasting effects.[8]
Cyclohexyl Isothiocyanate	Acute Toxicity (Oral, Dermal, Inhalation)[1], Skin Corrosion/Irritation (Category 1B)[1], Serious Eye Damage (Category 1)[1]	Harmful if swallowed, in contact with skin, or if inhaled. [1] Causes severe skin burns and eye damage.[1] May cause allergy or asthma symptoms.[3][4]
Cyclopentyl Isothiocyanate	Acute Toxicity (Oral, Dermal, Inhalation)[2], Skin Irritation (Category 2)[2], Serious Eye Irritation (Category 2)[2]	Harmful if swallowed, in contact with skin, or if inhaled. [2] Causes skin and serious eye irritation.[2] May cause respiratory irritation.[2]

## Experimental Protocols

### Standard Operating Procedure for Safe Handling

Given the anticipated hazards, a stringent protocol is required when working with **cyclobutanecarbonyl isothiocyanate**.

- Risk Assessment: Before any experiment, conduct a thorough risk assessment.[9][10] Since the hazards are not fully known, treat the compound as highly toxic and reactive.[3]
- Engineering Controls: All manipulations must be performed in a certified chemical fume hood to avoid inhalation of vapors.[3] Ensure that a safety shower and eyewash station are immediately accessible.[5]
- Personal Protective Equipment (PPE):
  - Eye Protection: ANSI Z87.1-compliant safety goggles and a face shield are mandatory.[3]

- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).[3] Inspect gloves before each use and change them frequently.
- Body Protection: A flame-resistant lab coat and closed-toe shoes are required.[3]
- Handling:
  - Avoid all personal contact, including inhalation.[11]
  - Use the smallest quantities possible for the experiment.
  - Keep the container tightly closed when not in use and store in a cool, dry, well-ventilated area away from incompatible materials.[11]
  - Use spark-proof tools and ground all equipment to prevent static discharge.[8]
- Waste Disposal:
  - All waste materials containing the compound must be treated as hazardous waste.
  - Collect residues in a labeled, sealed container for disposal according to institutional and local regulations.[8] Do not pour down the drain.[3]

## Emergency Protocol for Chemical Spills

Prompt and appropriate action is critical in the event of a spill.[8]

- Immediate Actions:
  - Alert all personnel in the immediate area and evacuate if necessary.[11]
  - If the spill is large, flammable, or involves a highly toxic material, call emergency services immediately (911).[5][8]
- For Minor Spills (<100 mL, contained in a fume hood):
  - Ensure proper PPE is worn before attempting cleanup.

- Prevent the spread of the liquid using an inert absorbent material such as vermiculite, sand, or cat litter.[11] Do not use combustible materials like paper towels.
- Carefully scoop the absorbent material into a labeled, sealable container for hazardous waste disposal.[2]
- Decontaminate the spill area with a suitable solvent, followed by soap and water.[1]
- For Major Spills (>100 mL or outside a fume hood):
  - Evacuate the laboratory immediately and close the doors.[5]
  - Prevent entry to the area.[5]
  - Notify the institutional environmental health and safety (EHS) office and emergency responders.[12]
  - Provide responders with the identity of the spilled material and any known hazard information.

## Visual Workflows

### Risk Assessment for Novel Compounds

Caption: A logical workflow for assessing and mitigating risks before handling a novel chemical.

### Emergency Response to a Chemical Spill

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